

Application Note: Determination of (2-Hydroxyethoxy)acetic Acid Concentration Using Titration Techniques

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Compound of Interest		
Compound Name:	(2-Hydroxyethoxy)acetic acid	
Cat. No.:	B083110	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

(2-Hydroxyethoxy)acetic acid, a key metabolite and industrial chemical, requires accurate quantification for various research and quality control purposes. This document provides detailed protocols for determining the concentration of **(2-Hydroxyethoxy)acetic acid** in aqueous solutions using two common and reliable titration techniques: acid-base titration with a colorimetric indicator and potentiometric titration. These methods offer a cost-effective and precise means of analysis.

Acid-Base Titration with Phenolphthalein Indicator

This method relies on the neutralization reaction between the carboxylic acid group of **(2-Hydroxyethoxy)acetic acid** and a strong base, sodium hydroxide (NaOH). The endpoint of the titration is visualized using the phenolphthalein indicator, which changes from colorless to pink in a basic solution.

Experimental Protocol

- 1.1. Reagent and Equipment Preparation
- 0.1 M Sodium Hydroxide (NaOH) Solution (Titrant):



- Dissolve 4.0 g of NaOH pellets in deionized water to make a final volume of 1 L.[1]
- Standardization: Accurately weigh approximately 0.5 g of dried primary standard potassium hydrogen phthalate (KHP).[2] Dissolve it in 75 mL of deionized water. Add 2-3 drops of phenolphthalein indicator and titrate with the prepared NaOH solution until a faint pink color persists for at least 30 seconds.[3] The exact molarity of the NaOH solution is calculated using the mass of KHP and the volume of NaOH consumed.
- (2-Hydroxyethoxy)acetic Acid Solution (Analyte): Prepare a solution of (2-Hydroxyethoxy)acetic acid of unknown concentration.
- Phenolphthalein Indicator: Dissolve 1.0 g of phenolphthalein powder in 100 mL of 95% ethanol.[4]
- Equipment:
 - 50 mL Burette
 - 250 mL Erlenmeyer flasks
 - Pipettes
 - Magnetic stirrer and stir bar
 - Analytical balance

1.2. Titration Procedure

- Rinse the burette with a small amount of the standardized 0.1 M NaOH solution and then fill
 it, ensuring no air bubbles are in the tip. Record the initial burette reading.
- Pipette a known volume (e.g., 25.00 mL) of the (2-Hydroxyethoxy)acetic acid solution into a 250 mL Erlenmeyer flask.
- Add 2-3 drops of phenolphthalein indicator to the flask. The solution should be colorless.
- Place the flask on a magnetic stirrer and begin titrating with the NaOH solution, swirling the flask continuously.



- As the endpoint is approached, the pink color will persist for longer periods. Add the NaOH
 drop by drop until the first appearance of a faint but permanent pink color that lasts for at
 least 30 seconds.[3]
- Record the final burette reading.
- Repeat the titration at least two more times for accuracy.

1.3. Calculation of Concentration

The concentration of (2-Hydroxyethoxy)acetic acid is calculated using the following formula:

M_acid = (M_base × V_base) / V_acid

Where:

- M_acid = Molarity of the (2-Hydroxyethoxy)acetic acid solution
- M_base = Molarity of the standardized NaOH solution
- V base = Volume of NaOH solution used in the titration
- V acid = Initial volume of the (2-Hydroxyethoxy)acetic acid solution

Data Presentation

Table 1: Acid-Base Titration Data for (2-Hydroxyethoxy)acetic Acid

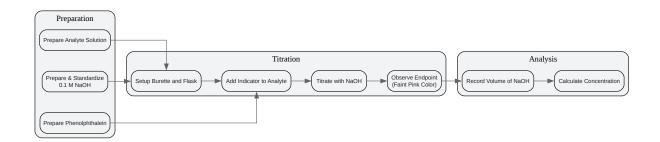
Trial	Volume of Analyte (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of NaOH (mL)	Calculated Molarity (M)
1	25.00	0.50	22.80	22.30	0.0892
2	25.00	22.80	45.05	22.25	0.0890
3	25.00	0.20	22.48	22.28	0.0891
Average	22.28	0.0891			



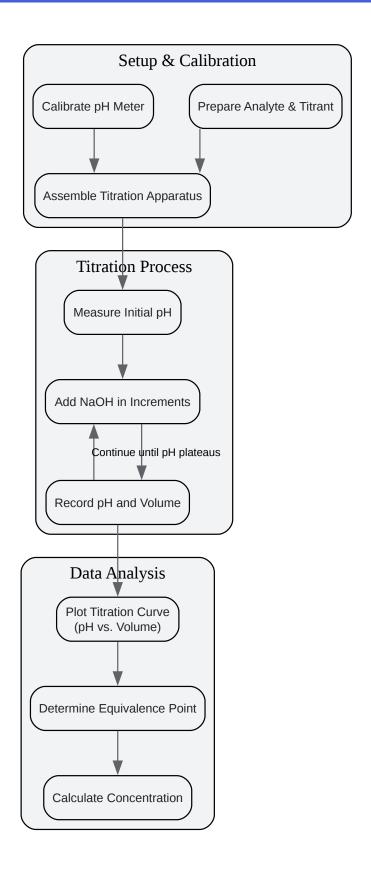
Note: The data presented in this table is hypothetical and serves as an example.

Experimental Workflow









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